An In-depth Technical Guide to the Chemical Structure of Thiosildenafil

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Thiosildenafil*
CAS No.:	*479073-79-5*
Cat. No.:	*B029118*

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Introduction

Thiosildenafil is a potent synthetic compound of significant interest in the fields of medicinal chemistry and pharmacology. It is a structural analogue of the well-known phosphodiesterase type 5 (PDE5) inhibitor, Sildenafil, which is the active ingredient in Viagra®.[1] The defining structural feature of **Thiosildenafil** is the substitution of the carbonyl oxygen atom in the pyrimidinone ring of Sildenafil with a sulfur atom, forming a thioketone. This modification has implications for its chemical properties, biological activity, and analytical profile.

This technical guide provides a comprehensive overview of the chemical structure of **Thiosildenafil**, including its synthesis, analytical characterization, and mechanism of action. It is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with or encountering this compound. Of note, **Thiosildenafil** has often been identified as an undeclared adulterant in herbal supplements marketed for sexual enhancement, underscoring the importance of its accurate identification and characterization for regulatory and safety purposes.[2]

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Chemical Identity and Nomenclature

A clear and unambiguous identification of a chemical entity is paramount for scientific discourse and regulatory compliance. This section provides the key identifiers for **Thiosildenafil**.

Identifier	Value	Source
IUPAC Name	5-[2-ethoxy-5-(4-methylpiperazin-1-yl)sulfonylphenyl]-1-methyl-3-propyl-4H-pyrazolo[4,3-d]pyrimidine-7-thione	[3]
Canonical SMILES	CCCC1=NN(C2=C1NC(=NC2=S)C3=C(C=CC(=C3)S(=O)(=O)N4CCN(CC4)C)OCC)C	[3]
InChI	InChI=1S/C22H30N6O3S2/c1-5-7-17-19-20(27(4)25-17)22(32)24-21(23-19)16-14-15(8-9-18(16)31-6-2)33(29,30)28-12-10-26(3)11-13-28/h8-9,14H,5-7,10-13H2,1-4H3,(H,23,24,32)	[3]
InChIKey	LJUBVCQVNMLSTQ-UHFFFAOYSA-N	[3]
Molecular Formula	C22H30N6O3S2	[3]
Molecular Weight	490.6 g/mol	[3]
CAS Number	479073-79-5	[3]
Synonyms	Sulfosildenafil, Sildenafil thione	[3]

Synthesis of **Thiosildenafil**

The synthesis of **Thiosildenafil** is not as extensively documented in peer-reviewed literature as that of its parent compound, Sildenafil. However, a logical and reported synthetic route involves

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the thionation of Sildenafil. This transformation can be achieved using various thionating agents, with phosphorus pentasulfide (P_2S_5) in pyridine being a cited method.[4]

Proposed Synthetic Pathway

The synthesis can be conceptualized as a two-stage process, starting from commercially available precursors to first synthesize Sildenafil, followed by the thionation to yield **Thiosildenafil**.



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*Figure 1: Proposed convergent synthesis of **Thiosildenafil**.*

Experimental Protocol: Thionation of Sildenafil

The following protocol is a representative procedure for the thionation of Sildenafil to **Thiosildenafil** based on established chemical transformations.[4]

Materials:

- Sildenafil
- Phosphorus pentasulfide (P_2S_5)
- Anhydrous pyridine
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine

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- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve Sildenafil (1 equivalent) in anhydrous pyridine under an inert atmosphere (e.g., nitrogen or argon).
- To the stirred solution, add phosphorus pentasulfide (P_2S_5) (0.5 equivalents) portion-wise. The reaction is exothermic and may require cooling in an ice bath to maintain a controlled temperature.
- After the addition is complete, heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion of the reaction (disappearance of the starting material), cool the mixture to room temperature and carefully quench it by pouring it into a beaker of ice-water.
- Extract the aqueous mixture with dichloromethane (3 x volume of the aqueous phase).
- Combine the organic layers and wash successively with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **Thiosildenafil** by column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent.
- Collect the fractions containing the pure product and evaporate the solvent to yield **Thiosildenafil** as a solid.

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Analytical Characterization

The structural elucidation and confirmation of **Thiosildenafil** rely on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are essential for confirming the molecular structure of **Thiosildenafil**. While a complete, high-resolution, assigned spectrum is not readily available in the public domain, published data provides characteristic chemical shifts.[5] The key differences in the NMR spectra of **Thiosildenafil** compared to Sildenafil would be observed in the vicinity of the thione group, with the ^{13}C signal of the C=S carbon appearing significantly downfield compared to the C=O carbon of Sildenafil.

Representative ^{1}H NMR Data (in DMSO-d_6): The proton NMR spectrum of **Thiosildenafil** would be expected to show characteristic signals for the propyl, ethoxy, methylpiperazine, and aromatic protons, similar to Sildenafil.

Representative ^{13}C NMR Data: The most notable feature in the ^{13}C NMR spectrum of **Thiosildenafil** is the chemical shift of the thione carbon (C=S), which is expected to be in the range of 170-180 ppm. This is a significant downfield shift compared to the carbonyl carbon (C=O) of Sildenafil, which typically appears around 160 ppm.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for the identification of **Thiosildenafil**, particularly in complex matrices such as dietary supplements. Electrospray ionization (ESI) coupled with tandem mass spectrometry (MS/MS) is commonly employed.

Fragmentation Pattern: A prominent fragmentation pathway observed in the collision-induced dissociation (CID) of protonated **Thiosildenafil** involves the transfer of an alkyl group from the piperazine nitrogen to the sulfur atom of the thiocarbonyl group.[6] This intramolecular rearrangement is a characteristic feature that aids in its identification.

Key Fragment Ions: Studies on the fragmentation of **Thiosildenafil** and its analogues have identified common fragment ions that can be used for their characterization.[7]

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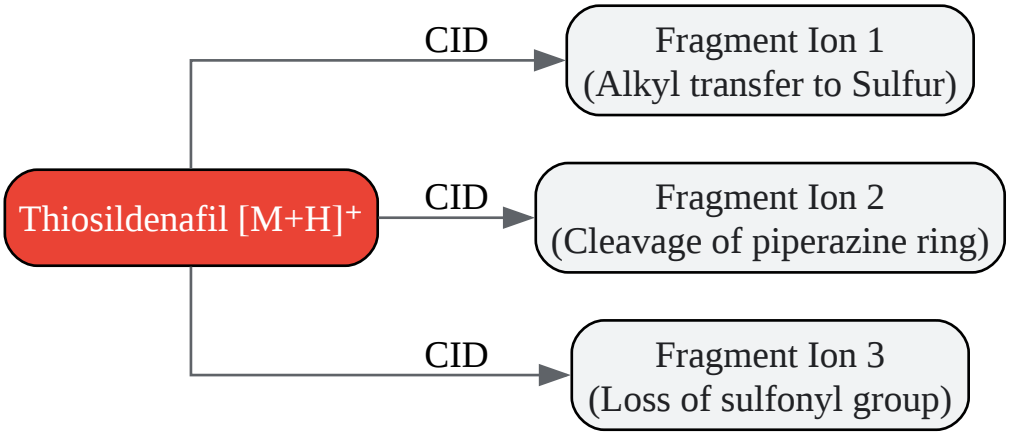

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*Figure 2: Simplified representation of **Thiosildenafil** fragmentation in MS/MS.*

Other Analytical Techniques

- Infrared (IR) Spectroscopy: The IR spectrum of **Thiosildenafil** would show a characteristic C=S stretching vibration, typically in the region of 1250-1020 cm^{-1}, which would be absent in the spectrum of Sildenafil. The C=O stretch in Sildenafil is observed around 1690 cm^{-1}.

- Ultraviolet-Visible (UV-Vis) Spectroscopy: **Thiosildenafil** exhibits characteristic UV absorption maxima. One report indicates absorption peaks at 226.0 nm.[5]

Mechanism of Action

Thiosildenafil, like its parent compound Sildenafil, is a phosphodiesterase type 5 (PDE5) inhibitor.[5] PDE5 is an enzyme that specifically catalyzes the hydrolysis of cyclic guanosine monophosphate (cGMP).

The NO/cGMP Signaling Pathway

The physiological mechanism of erection involves the release of nitric oxide (NO) in the corpus cavernosum during sexual stimulation. NO activates the enzyme guanylate cyclase, which results in increased levels of cGMP. This increase in cGMP leads to smooth muscle relaxation and increased blood flow into the penis, resulting in an erection.

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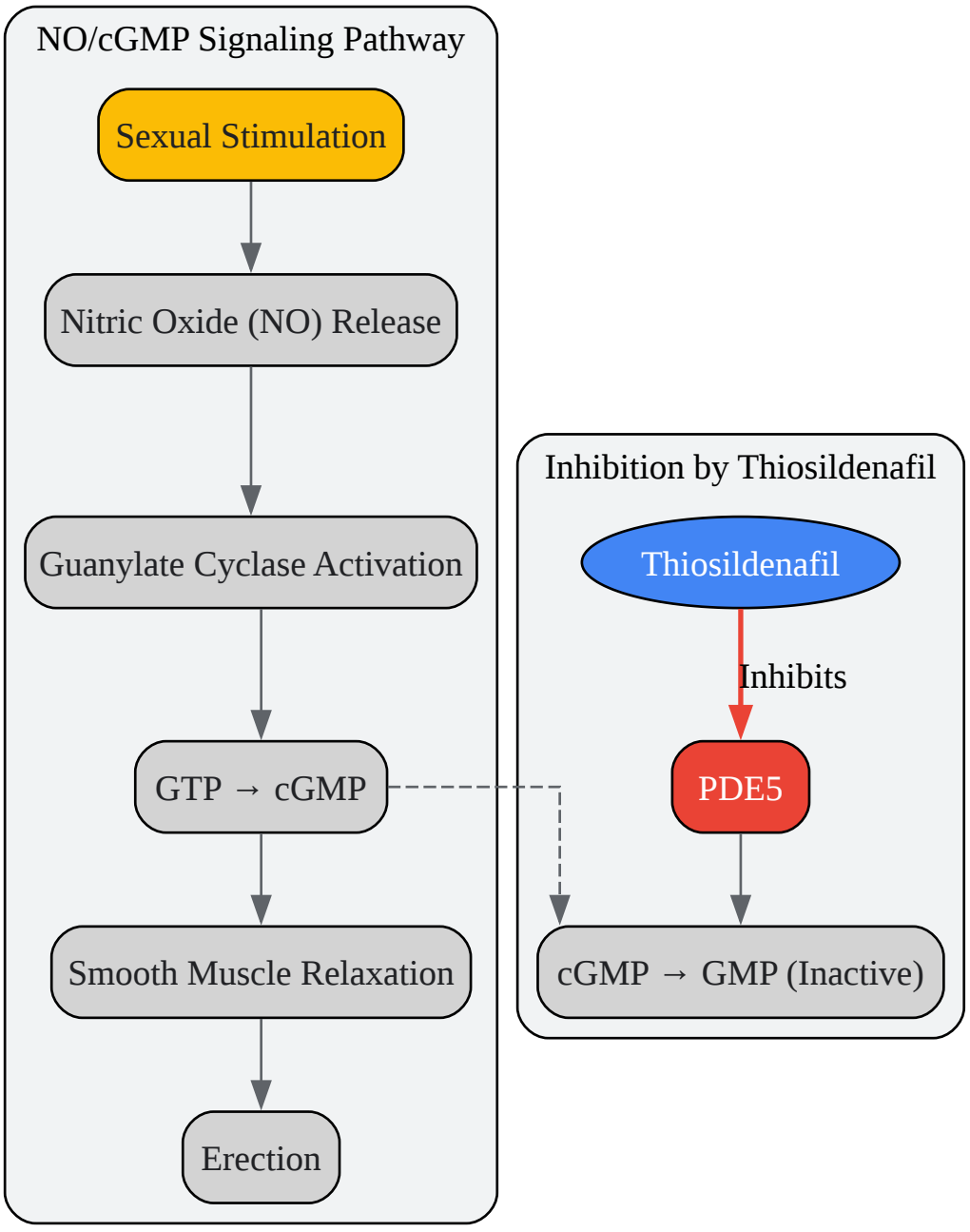

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*Figure 3: Mechanism of action of **Thiosildenafil** as a PDE5 inhibitor.*

By inhibiting PDE5, **Thiosildenafil** prevents the degradation of cGMP, leading to an accumulation of cGMP in the corpus cavernosum. This results in prolonged smooth muscle relaxation and an enhanced erectile response to sexual stimulation.

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Potency and Selectivity

While it is established that **Thiosildenafil** is a PDE5 inhibitor, specific quantitative data on its inhibitory potency (IC_{50} value) is not readily available in the public scientific literature. The IC_{50} value represents the concentration of an inhibitor required to reduce the activity of an enzyme by 50%. For comparison, Sildenafil has a reported IC_{50} for PDE5 in the low nanomolar range, indicating high potency.[8] The substitution of the carbonyl oxygen with a larger, more polarizable sulfur atom in **Thiosildenafil** could potentially alter its binding affinity and selectivity for the PDE5 active site compared to Sildenafil. Further research is needed to quantify these differences.

Pharmacology and Toxicology

The pharmacological and toxicological profiles of **Thiosildenafil** have not been as extensively studied as those of approved drugs like Sildenafil.[9] As an unapproved substance often found in adulterated products, its safety and efficacy in humans have not been established through rigorous clinical trials.[10][11] The side effects are presumed to be similar to those of Sildenafil, given their structural similarity and shared mechanism of action. These can include headaches, flushing, dyspepsia, and visual disturbances.[9] The lack of comprehensive safety data poses a significant health risk to consumers of products containing undeclared **Thiosildenafil**.

Conclusion

Thiosildenafil is a chemically and pharmacologically significant analogue of Sildenafil. Its defining structural feature, the thione group, imparts distinct properties that are important for its synthesis and analytical identification. While its mechanism of action as a PDE5 inhibitor is understood, a detailed quantitative comparison of its potency and selectivity to Sildenafil requires further investigation. The prevalence of **Thiosildenafil** as an adulterant in unregulated supplements highlights the critical need for robust analytical methods for its detection and a deeper understanding of its pharmacological and toxicological profile to protect public health. This technical guide provides a foundational understanding of the chemical structure of **Thiosildenafil** to aid researchers in their scientific endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Thiosildenafil]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029118/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-thiosildenafil]

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